Technical Support Center: 5-methoxy-N-methylpyrimidin-4-amine

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Compound of Interest

Compound Name:	*5-methoxy-N-methylpyrimidin-4-amine*
CAS No.:	*1447967-24-9*
Cat. No.:	*B1488189*

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Welcome to the technical support resource for **5-methoxy-N-methylpyrimidin-4-amine**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into the stability and degradation of this compound. We will explore potential degradation pathways, offer detailed experimental protocols for stability assessment, and provide a comprehensive troubleshooting guide to navigate common challenges encountered during your research.

Section 1: Understanding the Stability Profile: Predicted Degradation Pathways

5-methoxy-N-methylpyrimidin-4-amine possesses several functional groups susceptible to degradation under various environmental and experimental conditions. The pyrimidine core, the methoxy substituent, and the N-methylamino group are all potential sites for chemical transformation. Understanding these liabilities is the first step in designing robust experiments and ensuring the integrity of your results.[1][2] The primary degradation pathways to consider are hydrolysis, oxidation, and photodegradation.

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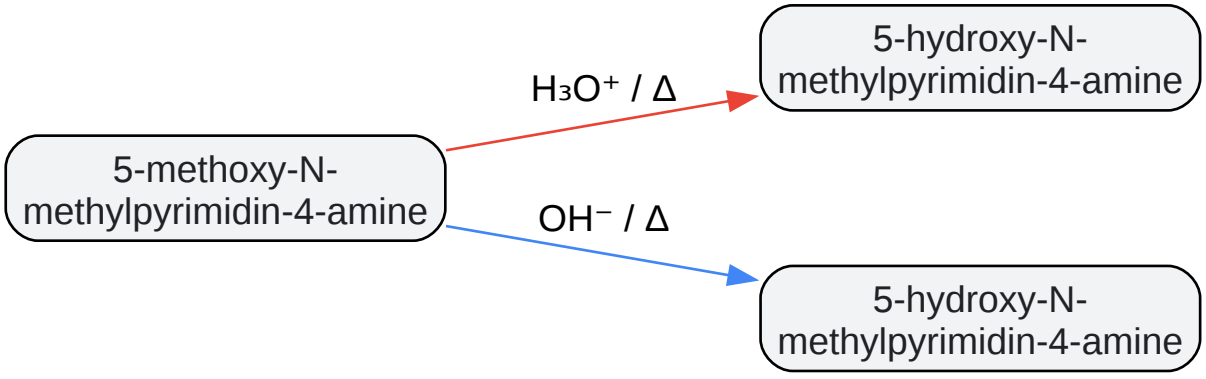
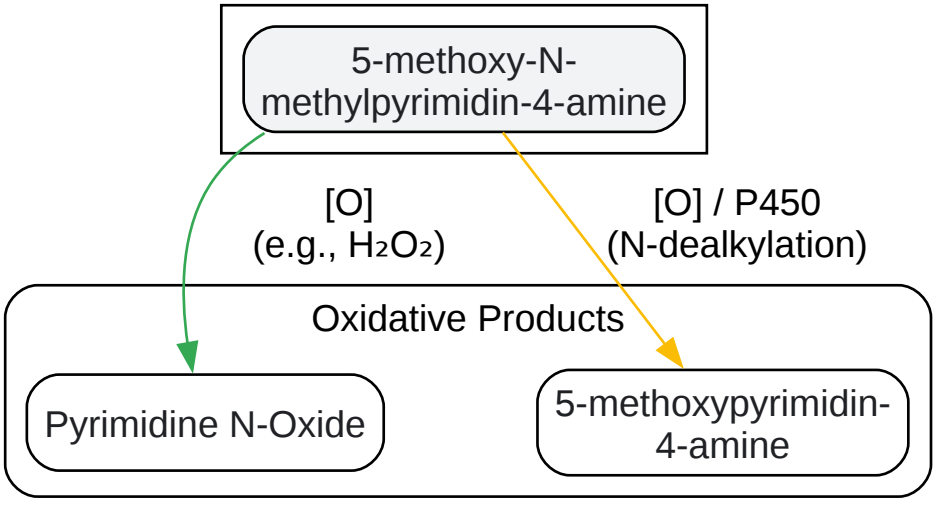
1.1 Hydrolytic Degradation

Hydrolysis is a common degradation pathway for compounds containing ether linkages, particularly when adjacent to an aromatic ring system.[3] The stability of the 5-methoxy group is highly dependent on the pH of the solution.

- Acid-Catalyzed Hydrolysis: Under acidic conditions (pH < 4), the pyrimidine ring can be protonated, increasing the electrophilicity of the C5 carbon. This facilitates the nucleophilic attack by water, leading to the cleavage of the methoxy group to form 5-hydroxy-N-methylpyrimidin-4-amine and methanol. In some cases, strong acidic conditions can lead to further degradation or ring transformation of the pyrimidine nucleus itself.[4][5][6]

- Base-Catalyzed Hydrolysis: While generally more stable under basic conditions, prolonged exposure to strong alkali (e.g., 1 N NaOH) at elevated temperatures can also promote the cleavage of the methoxy group.[7][8] Additionally, the N-methylamino group could potentially undergo transformation, though this is less common than ether hydrolysis.





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